

POPSO Disodium Salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *POPSO disodium salt*

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Abstract

POPSO (Piperazine-N,N'-bis(2-hydroxypropanesulfonic acid)) disodium salt is a zwitterionic biological buffer widely utilized in biochemical, molecular biology, and cell culture applications. Its primary function is to maintain a stable pH in the physiological range, which is critical for the integrity and function of biological systems under investigation. This technical guide provides an in-depth overview of the core properties, applications, and relevant experimental contexts of **POPSO disodium salt**. It includes a summary of its physicochemical properties, detailed insights into its use in specific research areas, and a discussion of its potential biological effects.

Core Properties of POPSO Disodium Salt

POPSO disodium salt is valued in research for its desirable characteristics as a biological buffer. These properties are summarized in the tables below, compiled from various supplier technical data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: General and Chemical Properties

Property	Value	Reference
Chemical Name	Piperazine-N,N'-bis(2-hydroxypropanesulfonic acid) disodium salt	[2]
CAS Number	108321-07-9	[2]
Molecular Formula	C ₁₀ H ₂₀ N ₂ Na ₂ O ₈ S ₂	[2]
Molecular Weight	406.384 g/mol	[2]
Appearance	White crystalline powder	
pKa (25 °C)	7.8	
Useful pH Range	7.2 - 8.5	[5]

Table 2: Specifications and Purity

Parameter	Specification	Reference
Purity (Titration)	≥ 97.0% to ≥99%	[1]
Water Content (KF)	≤ 5%	[1]
Heavy Metals (as Pb)	≤ 0.0005%	[1]
Solubility (10% in Water)	Clear and complete	[1]

Table 3: Storage and Handling

Condition	Recommendation	Reference
Storage Temperature	Room Temperature (18-25°C)	[1][3]
Shipping Conditions	Ambient	[3]
Safety Precautions	Standard laboratory practices; wear protective gloves and eye/face protection.	

Applications in Biological Research

POPSO disodium salt is a versatile buffering agent employed in a variety of research applications, primarily due to its ability to maintain a stable pH environment without significantly interfering with biological processes.[6]

General Use as a Biological Buffer

The zwitterionic nature of POPSO, coupled with its pKa of 7.8, makes it an excellent buffer for maintaining physiological pH in a range of experimental systems, including cell culture, enzyme assays, and electrophoretic studies.[5] Its high water solubility and minimal interaction with metal ions are advantageous in many biochemical and molecular biology protocols.

Inhibition of Anion Uniport in Mitochondria

POPSO has been identified as a marked inhibitor of anion uniport across the inner mitochondrial membrane.[5] This property is particularly relevant in studies of mitochondrial bioenergetics and transport processes. The inhibition of chloride uniport by POPSO has been quantified with an IC50 value of 24 mM.[5]

Studies on Heavy Metal Toxicity in Algae

Research has indicated that POPSO can enhance the uptake and toxicity of copper in algae, leading to impairment of the mitochondrial inner membrane.[5] This application is significant in ecotoxicological studies investigating the impact of heavy metals on aquatic microorganisms. The presence of a zwitterionic buffer like POPSO can influence the bioavailability and subsequent cellular effects of metal ions.

Experimental Protocols

While detailed, step-by-step protocols specifically citing the use of **POPSO disodium salt** are not readily available in the public domain, the following sections provide generalized methodologies for the key experimental areas where POPSO is utilized. These should be adapted and optimized for specific experimental conditions.

General Buffer Preparation

Objective: To prepare a stock solution of POPSO buffer at a desired concentration and pH.

Materials:

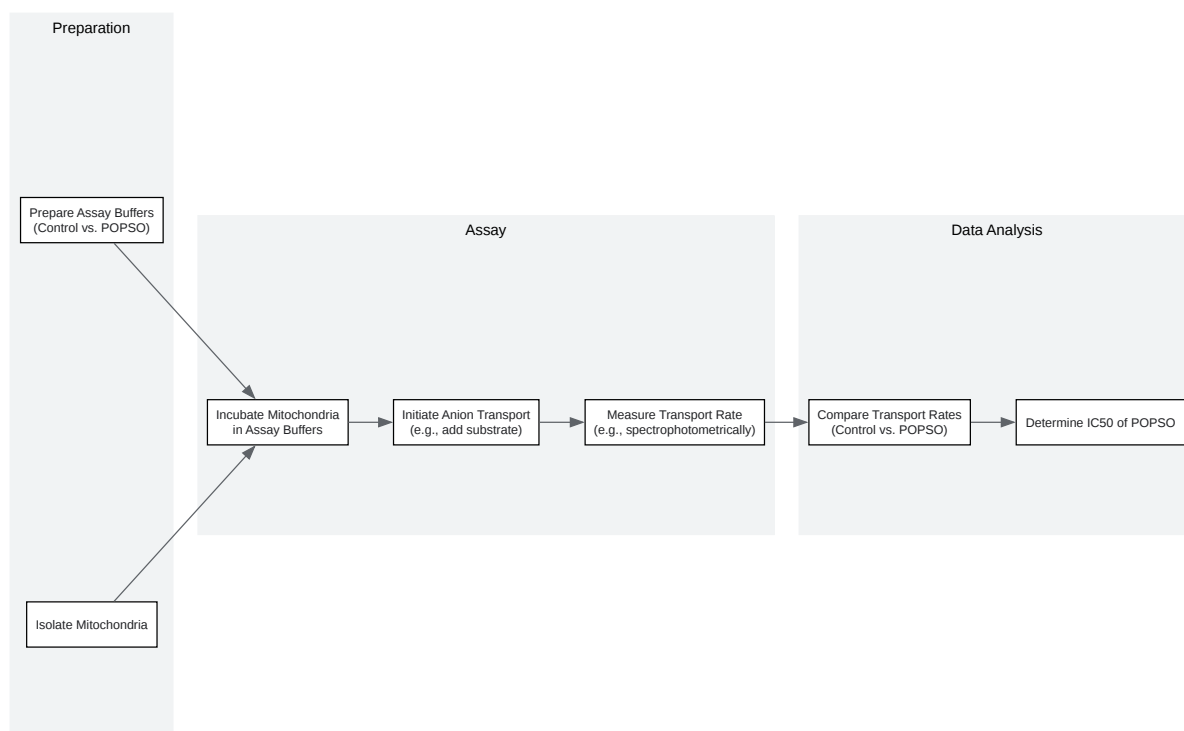
- **POPSO disodium salt** powder
- High-purity, deionized water
- Calibrated pH meter
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions for pH adjustment
- Volumetric flasks and magnetic stirrer

Procedure:

- Weigh the required amount of **POPSO disodium salt** powder to achieve the desired molar concentration in the final volume.
- Dissolve the powder in approximately 80% of the final volume of deionized water in a beaker with a magnetic stir bar.
- Stir the solution until the powder is completely dissolved.
- Monitor the pH of the solution using a calibrated pH meter.
- Adjust the pH to the desired value using small volumes of HCl or NaOH.
- Once the target pH is reached and stable, transfer the solution to a volumetric flask.
- Add deionized water to the final volume mark.
- Stopper the flask and invert several times to ensure thorough mixing.
- The buffer solution is now ready for use or can be stored at room temperature.

Conceptual Workflow for Anion Uniport Inhibition Assay

The following workflow describes a conceptual approach to studying the inhibitory effect of POPSO on mitochondrial anion transport.

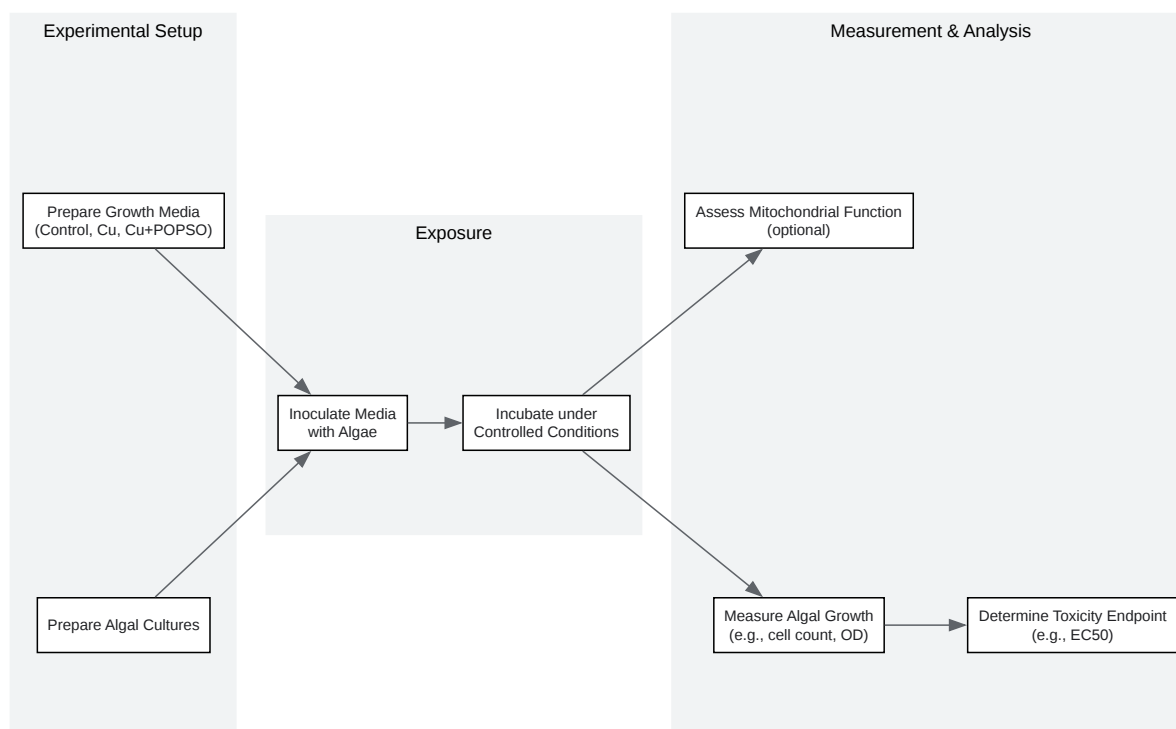


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Caption: Conceptual workflow for an anion uniport inhibition assay using POPSO.

Conceptual Workflow for Algal Copper Toxicity Assay

This diagram outlines a generalized workflow for assessing the influence of POPSO on copper toxicity in algal cultures.



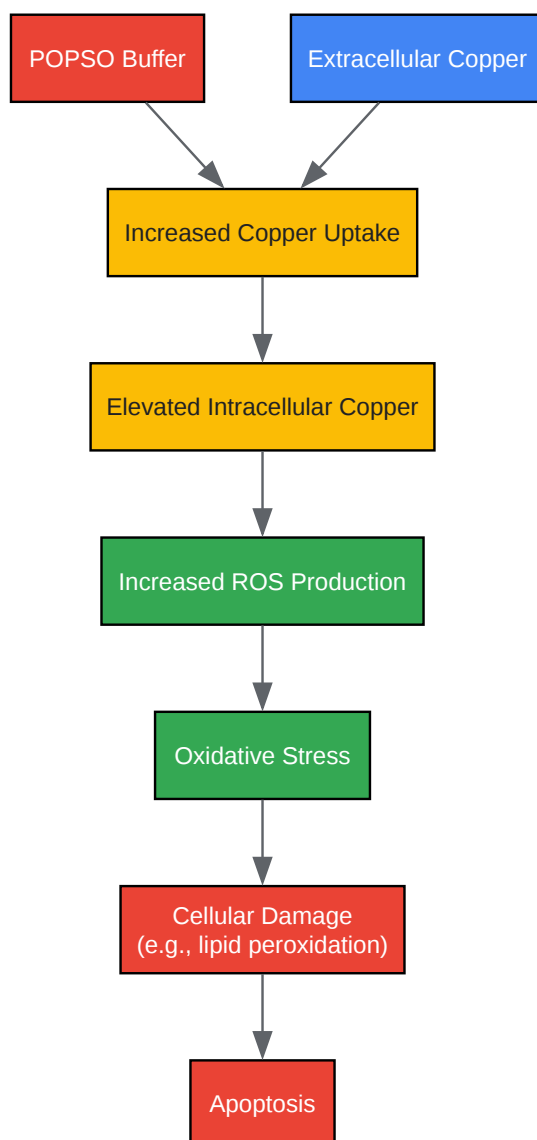
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Caption: Conceptual workflow for an algal copper toxicity assay involving POPSO.

Signaling Pathways

Currently, there is a lack of direct evidence in the scientific literature specifically detailing the modulation of intracellular signaling pathways by **POPSO disodium salt**. While it is known to affect mitochondrial membrane transport, the downstream signaling consequences of this inhibition have not been explicitly elucidated.

The observed enhancement of copper toxicity in algae in the presence of POPSO suggests a potential indirect influence on stress-related signaling pathways. Copper-induced toxicity in algae is known to involve the generation of reactive oxygen species (ROS), which can trigger a cascade of signaling events leading to cellular damage and apoptosis. A hypothetical logical relationship is depicted below.



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Caption: Hypothetical signaling cascade in algal copper toxicity enhanced by POPSO.

Further research is required to validate this proposed pathway and to investigate other potential signaling roles of **POPSO disodium salt**.

Conclusion

POPSO disodium salt is a valuable tool for researchers requiring a stable and biologically compatible buffer in the physiological pH range. Its specific applications in studying mitochondrial anion transport and heavy metal toxicity highlight its utility beyond simple pH

control. While detailed experimental protocols and a clear understanding of its impact on cellular signaling are still areas for further investigation, the fundamental properties and known applications of **POPSO disodium salt** make it an important reagent in the modern life sciences laboratory. Researchers are encouraged to carefully consider the potential for this buffer to influence their experimental system beyond pH maintenance.

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